

# Perylen-1-amine: A Technical Health and Safety Guide for Researchers

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## Compound of Interest

Compound Name: Perylen-1-amine

Cat. No.: B1611252

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Disclaimer: No official Safety Data Sheet (SDS) for **Perylen-1-amine** (CAS No. 35337-21-4) was found during a comprehensive search of publicly available resources. The following guide has been compiled using data from the parent compound, perylene, and a positional isomer, 3-Perylenamine, as well as general safety information for polycyclic aromatic hydrocarbons (PAHs) and aromatic amines. This document is intended for informational purposes for research and development professionals and should be used as a supplement to, not a replacement for, a formal risk assessment conducted by qualified safety professionals.

## Chemical and Physical Properties

This table summarizes the available physical and chemical data for **Perylen-1-amine** and its parent compound, perylene. Due to the lack of specific experimental data for **Perylen-1-amine**, some values are based on the closely related 3-Perylenamine.

Property	Perylen-1-amine / 3-Perylenamine	Perylene
CAS Number	35337-21-4 / 20492-13-1	198-55-0
Molecular Formula	C <sub>20</sub> H <sub>13</sub> N	C <sub>20</sub> H <sub>12</sub>
Molecular Weight	267.33 g/mol	252.31 g/mol
Appearance	Not specified (likely a solid)	Brown solid[1]
Melting Point	220-230 °C (for 3-Perylenamine)[2]	276-279 °C[3]
Boiling Point	530 °C at 760 mmHg (for 3-Perylenamine)[2][4]	>350 °C (sublimes)[5]
Density	1.347 g/cm <sup>3</sup> (for 3-Perylenamine)[2][4]	1.28 g/cm <sup>3</sup> (predicted)[5]
Solubility in Water	Low (expected)	4.0 x 10 <sup>-4</sup> mg/L at 25°C[5]
Octanol-Water Partition Coefficient (log Kow)	5.4 (XLogP3 for 3-Perylenamine)[6]	6.04[5]
Flash Point	306 °C (for 3-Perylenamine)[2][4]	230 °C (predicted)[5]

## Hazard Identification and Toxicological Information

As a derivative of a polycyclic aromatic hydrocarbon and an aromatic amine, **Perylen-1-amine** should be handled as a potentially hazardous substance. The toxicological properties have not been thoroughly investigated. The hazards of the parent compound, perylene, and the general hazards of aromatic amines are summarized below.

Hazard Category	Perylene	General Hazards of Aromatic Amines
Acute Toxicity	Data not available.	Can be toxic if inhaled, ingested, or absorbed through the skin.
Skin Corrosion/Irritation	Not classified as a skin irritant.	Can cause skin irritation and sensitization.
Eye Damage/Irritation	Not classified as an eye irritant.	Can cause serious eye irritation or damage.
Respiratory Sensitization	Data not available.	May cause respiratory irritation.
Germ Cell Mutagenicity	Data not available.	Some aromatic amines are known or suspected mutagens.
Carcinogenicity	Perylene and its derivatives may be carcinogenic <sup>[1]</sup> . Some PAHs are reasonably expected to be carcinogens <sup>[7]</sup> .	Many aromatic amines are known or suspected carcinogens.
Reproductive Toxicity	Data not available.	Data varies widely depending on the specific compound.
Specific Target Organ Toxicity (Single Exposure)	Data not available.	May cause respiratory irritation.
Specific Target Organ Toxicity (Repeated Exposure)	Data not available.	Prolonged or repeated exposure may cause damage to organs, particularly the liver and bladder.
Aspiration Hazard	Not applicable (solid).	Not applicable.

## Experimental Protocols: Safe Handling and Personal Protective Equipment

Given the unknown specific toxicity of **Perylen-1-amine**, a cautious approach to handling is essential. The following protocols are based on best practices for handling potentially hazardous research chemicals.

### 3.1. Engineering Controls

- Ventilation: All work with **Perylen-1-amine**, including weighing and solution preparation, should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Containment: Use of a glove box is recommended for handling larger quantities or for procedures with a high potential for aerosolization.

### 3.2. Personal Protective Equipment (PPE)

- Hand Protection: Wear nitrile or other chemically resistant gloves. Double gloving is recommended.<sup>[8]</sup> Change gloves immediately if contaminated.
- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a splash hazard.<sup>[8]</sup>
- Skin and Body Protection: A lab coat should be worn at all times. For procedures with a higher risk of exposure, a disposable coverall is recommended.<sup>[9][10]</sup>
- Respiratory Protection: If work cannot be conducted in a fume hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.<sup>[9]</sup>

### 3.3. Handling and Storage

- Handling: Avoid creating dust. Use appropriate tools for handling the solid material.
- Storage: Store in a tightly sealed, clearly labeled container in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

### 4.1. First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.<sup>[11][12]</sup> Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.<sup>[11][12]</sup> Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

#### 4.2. Spill and Leak Procedures

- Small Spills: Wearing appropriate PPE, carefully scoop up the solid material, trying to minimize dust generation. Place in a sealed container for disposal. Clean the spill area with a suitable solvent and then with soap and water.
- Large Spills: Evacuate the area. Do not attempt to clean up the spill unless you are trained to do so. Contact your institution's environmental health and safety department.

## Visualization of Safety Workflow

The following diagram illustrates a logical workflow for handling a research chemical with unknown hazards, such as **Perylen-1-amine**.

Caption: A flowchart outlining the key safety steps for handling a research chemical with unknown hazards.

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